

Application Notes and Protocols: Patch-Clamp Analysis of Etripamil on Isolated Cardiomyocytes

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Compound of Interest

Compound Name: Etripamil

Cat. No.: B607387

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Introduction

Etripamil is a novel, intranasally delivered, short-acting L-type calcium channel blocker developed for the acute treatment of paroxysmal supraventricular tachycardia (PSVT).^{[1][2][3][4][5]} Its primary mechanism of action involves the inhibition of L-type calcium channels (CaV1.2), leading to a slowing of atrioventricular (AV) nodal conduction. However, recent research reveals that **etripamil**'s electrophysiological profile is more complex, exhibiting multi-channel modulation that may contribute to its antiarrhythmic effects.

These application notes provide a comprehensive overview of the patch-clamp analysis of **etripamil** on isolated cardiomyocytes, offering detailed experimental protocols and a summary of its known effects on various cardiac ion channels. This information is intended to guide researchers in the electrophysiological characterization of **etripamil** and similar compounds.

Data Presentation: Quantitative Effects of Etripamil on Cardiac Ion Channels

Recent studies have demonstrated that **etripamil** modulates a variety of cardiac ion channels, extending beyond its primary target, the L-type calcium channel. The following tables

summarize the known quantitative effects of **etripamil** on multiple human cardiac ion channels, as determined by patch-clamp analysis.

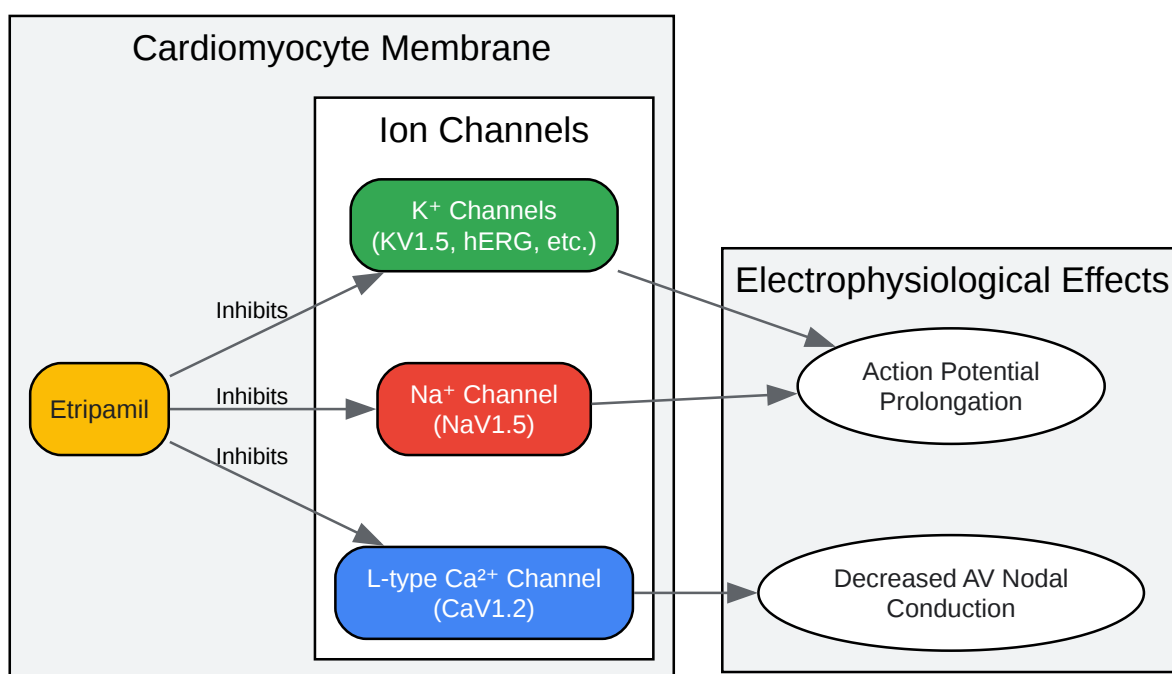
Ion Channel	Current	Species	Cell Type	Etripamil Concentration	Effect	Reference
CaV1.2	ICa,L	Human	Atrial Cardiomyocytes	100 μ M	31% block	
NaV1.5	INa	Human	Atrial Cardiomyocytes	1 μ M	Significant reduction	
NaV1.5	INa	Human	Atrial Cardiomyocytes	100 μ M	59% block	
KV1.5	IKur	Human	Atrial Cardiomyocytes	100 μ M	74% block	
TASK-1	IK,TASK-1	Human	Atrial Cardiomyocytes	18.7 μ M (IC50)	50% block	
TASK-1	IK,TASK-1	Human	Atrial Cardiomyocytes	100 μ M	70% block	
TASK-3	IK,TASK-3	Human	Atrial Cardiomyocytes	100 μ M	74% block	
hERG	IKr	Human	Atrial Cardiomyocytes	100 μ M	82% block	
Kir3.1/3.4	IKACH	Human	Atrial Cardiomyocytes	100 μ M	59% block	
KCNQ1/KCNE1	IKs	Human	Atrial Cardiomyocytes	100 μ M	71% block	

cytes

Sustained			Atrial		
Outward	IK,sus	Human	Cardiomyo	1 μ M	Significant
K ⁺ Current			cytes		reduction

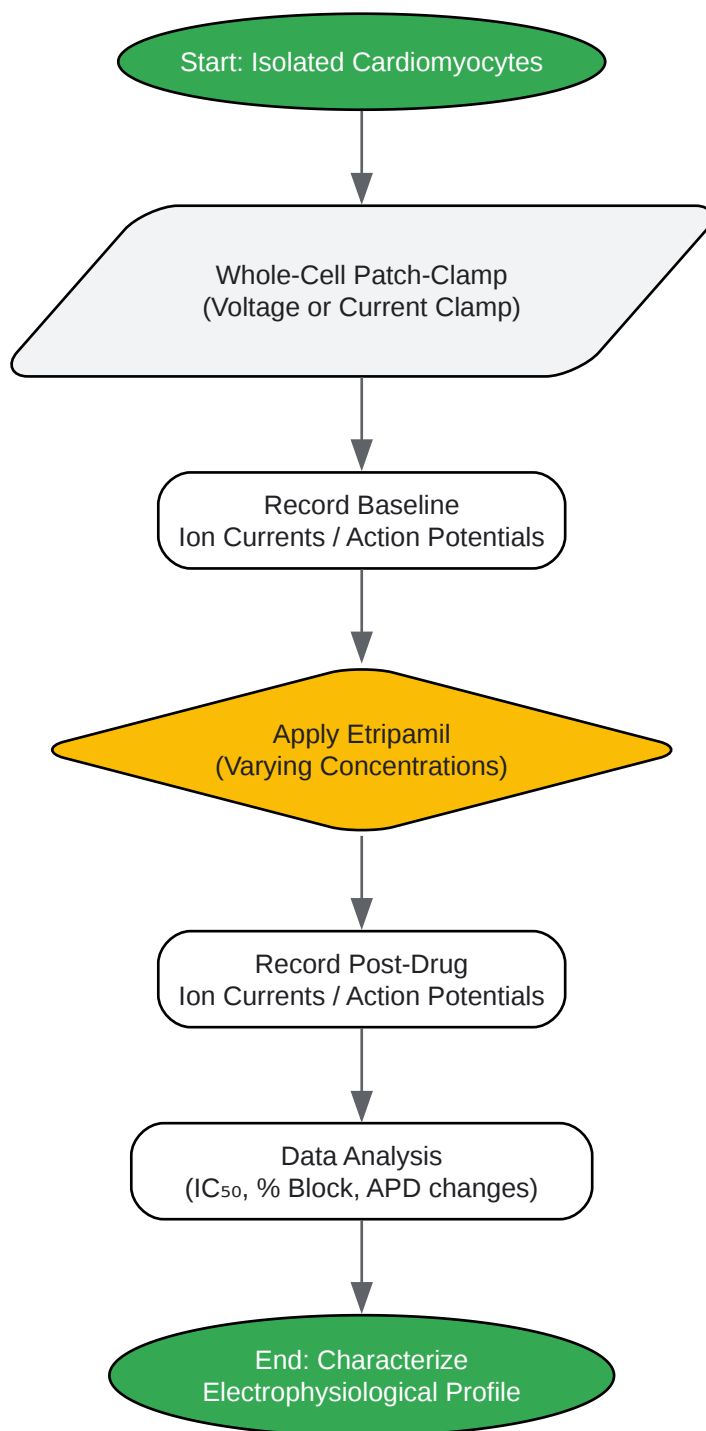
Signaling Pathways and Experimental Workflow

The following diagrams illustrate the mechanism of action of **etripamil** and a typical experimental workflow for its analysis using patch-clamp electrophysiology.



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Mechanism of action of **etripamil** on cardiomyocyte ion channels.



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